

Personal protective equipment for handling CK-636

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Compound of Interest

Compound Name: CK-636

Cat. No.: B1669131

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Essential Safety and Handling Guide for CK-636

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for laboratory personnel working with **CK-636**, a potent inhibitor of the Arp2/3 complex. Adherence to these guidelines is critical to ensure personal safety and proper management of this chemical agent.

I. Personal Protective Equipment (PPE)

When handling **CK-636**, a comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, skin contact, or eye contact. The following personal protective equipment must be worn at all times.

PPE Category	Required Equipment
Eye and Face Protection	Use chemical safety goggles and a face shield when there is a risk of splashing.[1][2][3]
Skin and Body Protection	Wear a fully buttoned lab coat, long pants, and closed-toe shoes to cover all exposed skin.[4] For tasks with a higher risk of splashes or spills, a chemical-resistant apron or coveralls should be worn over the lab coat.[2][5]
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile) at all times.[4] Gloves should be inspected for any signs of degradation or puncture before use. Contaminated gloves must be removed and disposed of properly, followed by thorough hand washing. It is good practice to change gloves frequently.[4]
Respiratory Protection	Work with CK-636 in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhaling dust or aerosols. If a fume hood is not available or if there is a risk of aerosol generation, a respirator may be necessary.[1][2][3]

II. Chemical and Physical Properties

A summary of the key quantitative data for **CK-636** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₆ H ₁₆ N ₂ OS
Molecular Weight	284.4 g/mol [6]
CAS Number	442632-72-6[6][7][8][9]
Appearance	Solid powder
Solubility	- DMF: 30 mg/mL[6]- DMSO: 30 mg/mL[6]- Ethanol: 20 mg/mL[6]- DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL[6]
IC ₅₀ Values	- Human Arp2/3 complex: 4 μM[8][9][10]- Fission yeast Arp2/3 complex: 24 μM[7][8][9] [10]- Bovine Arp2/3 complex: 32 μM[8][9][10]- Listeria in infected SKOV3 cells: 22 μM[6][9]

III. Operational Plan for Handling CK-636

A systematic approach to handling **CK-636** from receipt to disposal is crucial for laboratory safety and experimental integrity.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **CK-636** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Recommended storage is at -20°C for long-term stability.[8]

2. Preparation of Stock Solutions:

- All weighing and preparation of stock solutions should be conducted in a chemical fume hood to prevent inhalation of the powder.
- Use the appropriate solvent as indicated in the table above to dissolve the compound.

- Clearly label the stock solution container with the chemical name, concentration, solvent, date of preparation, and appropriate hazard warnings.

3. Use in Experiments:

- When adding **CK-636** to cell cultures or other experimental systems, wear all required PPE.
- Minimize the creation of aerosols.
- Any equipment that comes into contact with **CK-636**, such as pipette tips and centrifuge tubes, should be considered contaminated.

IV. Disposal Plan

Proper disposal of **CK-636** and contaminated materials is essential to prevent environmental contamination and accidental exposure.

- Chemical Waste: Unused **CK-636** and stock solutions should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.
- Contaminated Materials: All disposable materials that have come into contact with **CK-636**, including gloves, pipette tips, and paper towels, must be collected in a designated hazardous waste container.
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on chemical waste disposal procedures.

V. Experimental Workflow and Safety Diagram

The following diagram illustrates a typical workflow for an experiment involving the use of **CK-636**, integrating the necessary safety precautions at each step.



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